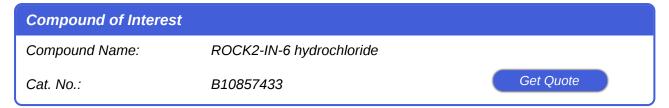


Application Notes and Protocols: Preparation of ROCK2-IN-6 Hydrochloride Stock Solution

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation of a stock solution of **ROCK2-IN-6 hydrochloride**, a selective ROCK2 inhibitor. Adherence to this protocol will ensure the accurate and reproducible preparation of this reagent for use in various experimental settings.

Quantitative Data Summary

A summary of the key quantitative data for **ROCK2-IN-6 hydrochloride** is presented in the table below for easy reference.



Parameter	Value	Source
Molecular Weight	521.95 g/mol	[1][2]
Formula	C26H22CIF2N7O · HCI	[1]
CAS Number	2762238-94-6	[1]
Appearance	Light yellow to yellow solid	[3]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[3]
Solubility in DMSO	125 mg/mL (239.49 mM)	[3]
Recommended Stock Solution Concentration	10 mM - 50 mM in DMSO	
Storage of Solid Compound	4°C, sealed from moisture	[3]
Storage of Stock Solution	-80°C for up to 6 months; -20°C for up to 1 month	[1][3]

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **ROCK2-IN-6 hydrochloride** in DMSO.

Materials:

- ROCK2-IN-6 hydrochloride (solid powder)
- Anhydrous or high-purity Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile filter tips
- Vortex mixer



• (Optional) Sonicator

Procedure:

- Equilibration: Before opening, allow the vial of **ROCK2-IN-6 hydrochloride** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the compound.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully
 weigh the desired amount of ROCK2-IN-6 hydrochloride. For example, to prepare 1 mL of
 a 10 mM stock solution, weigh out 5.22 mg of the compound.
 - Calculation: Mass (mg) = Desired Concentration (mM) x Volume (L) x Molecular Weight (g/mol)
 - Mass (mg) = 10 mM x 0.001 L x 521.95 g/mol = 5.2195 mg
- Solvent Addition: Add the appropriate volume of DMSO to the microcentrifuge tube containing the weighed compound. To prepare a 10 mM solution with 5.22 mg of the compound, add 1 mL of DMSO.
- Dissolution: Close the tube tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming (up to 60°C) and sonication can be used to aid dissolution if necessary.[3] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, it is
 highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile
 microcentrifuge tubes.[1][3]
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[1][3] Ensure the tubes are tightly sealed to prevent solvent evaporation and moisture absorption.

Safety Precautions:

 Always wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling chemical compounds.

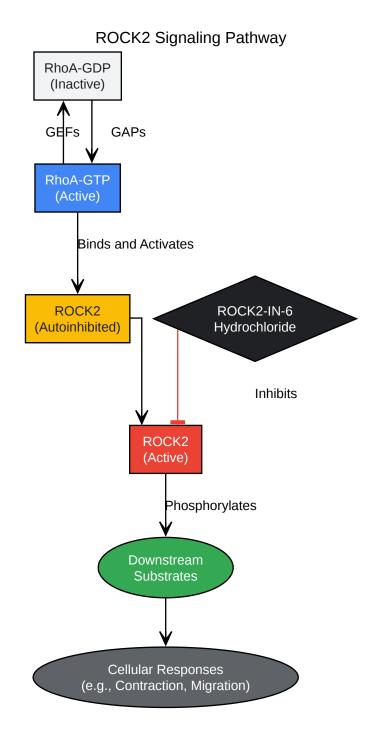


- Handle ROCK2-IN-6 hydrochloride in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for complete safety and handling information.

Signaling Pathway and Experimental Workflow ROCK2 Signaling Pathway

The Rho-associated coiled-coil containing protein kinase 2 (ROCK2) is a serine/threonine kinase that plays a crucial role in regulating the actin cytoskeleton.[4] It is a downstream effector of the small GTPase RhoA. The binding of active RhoA-GTP to the Rho-binding domain of ROCK2 relieves its autoinhibitory conformation, leading to kinase activation.[4] Activated ROCK2 then phosphorylates various downstream substrates, influencing cellular processes such as contraction, adhesion, migration, and proliferation.





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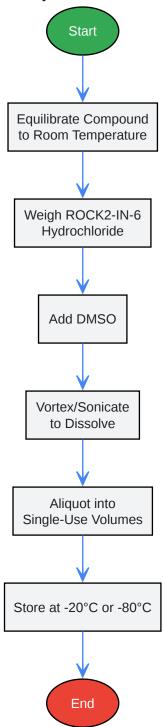
Caption: ROCK2 signaling pathway and point of inhibition.

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the sequential steps involved in the preparation of the **ROCK2-IN-6 hydrochloride** stock solution.



Workflow for ROCK2-IN-6 Hydrochloride Stock Solution Preparation



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Caption: Experimental workflow for stock solution preparation.



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